

An In-depth Technical Guide to 4-(4-Methoxyphenoxy)piperidine Hydrochloride

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Compound of Interest

Compound Name: **4-(4-Methoxyphenoxy)piperidine**

Cat. No.: **B061072**

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CAS Number: 333954-89-5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-(4-Methoxyphenoxy)piperidine** hydrochloride, a versatile building block in medicinal chemistry. This document consolidates key chemical and physical properties, outlines detailed synthetic and experimental protocols, and explores its biological significance, with a focus on its potential applications in neuroscience and drug discovery.

Chemical and Physical Properties

4-(4-Methoxyphenoxy)piperidine hydrochloride is a white to off-white solid. Its fundamental properties are summarized in the table below, compiled from various chemical supplier databases.[\[1\]](#)[\[2\]](#)

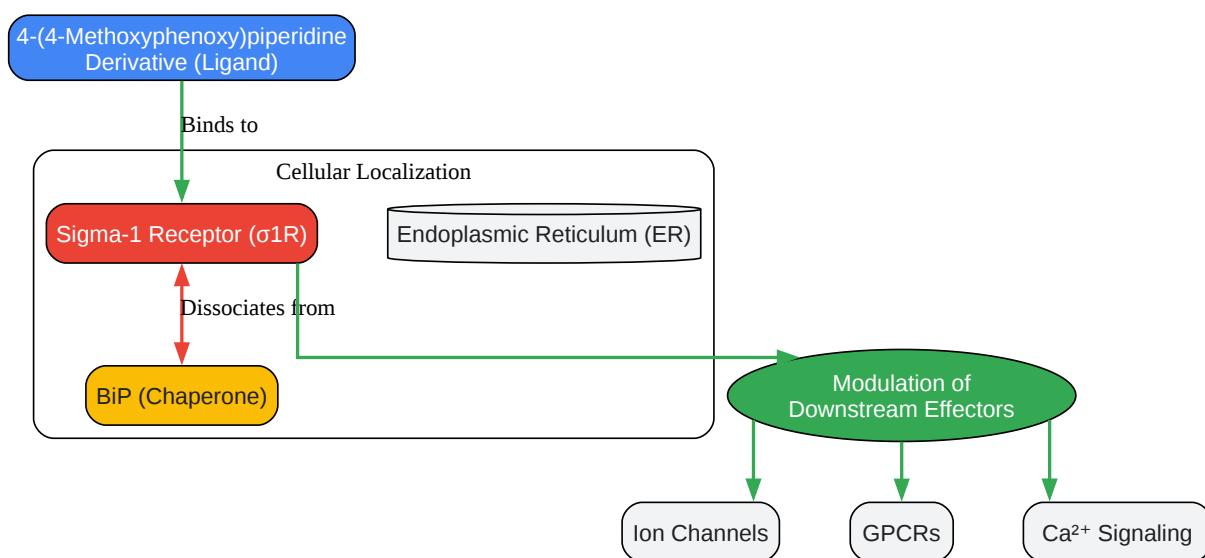
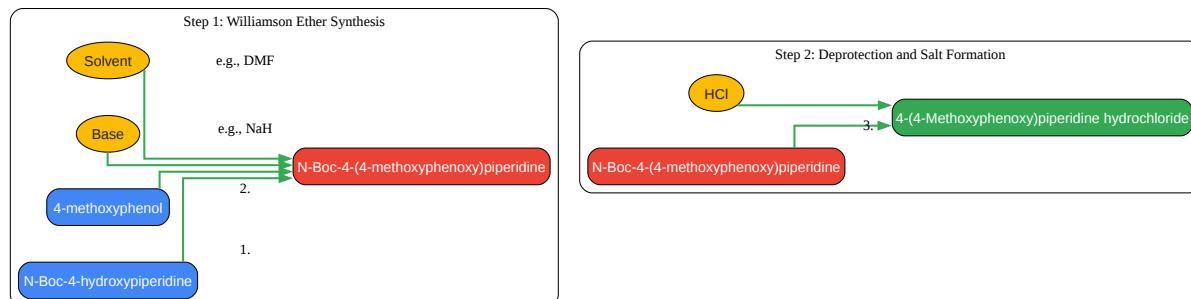
Property	Value	Reference
CAS Number	333954-89-5	[1] [2]
Molecular Formula	C ₁₂ H ₁₇ NO ₂ · HCl	[1]
Molecular Weight	243.73 g/mol	[1] [2]
Appearance	White to off-white solid	
Purity	≥95%	[2]
Solubility	Soluble in water and ethanol	
Storage Conditions	2-8°C, Sealed in dry conditions	[2]
Topological Polar Surface Area (TPSA)	30.49 Å ²	[2]
logP	2.2478	[2]
Hydrogen Bond Donors	1	[2]
Hydrogen Bond Acceptors	3	[2]
Rotatable Bonds	3	[2]

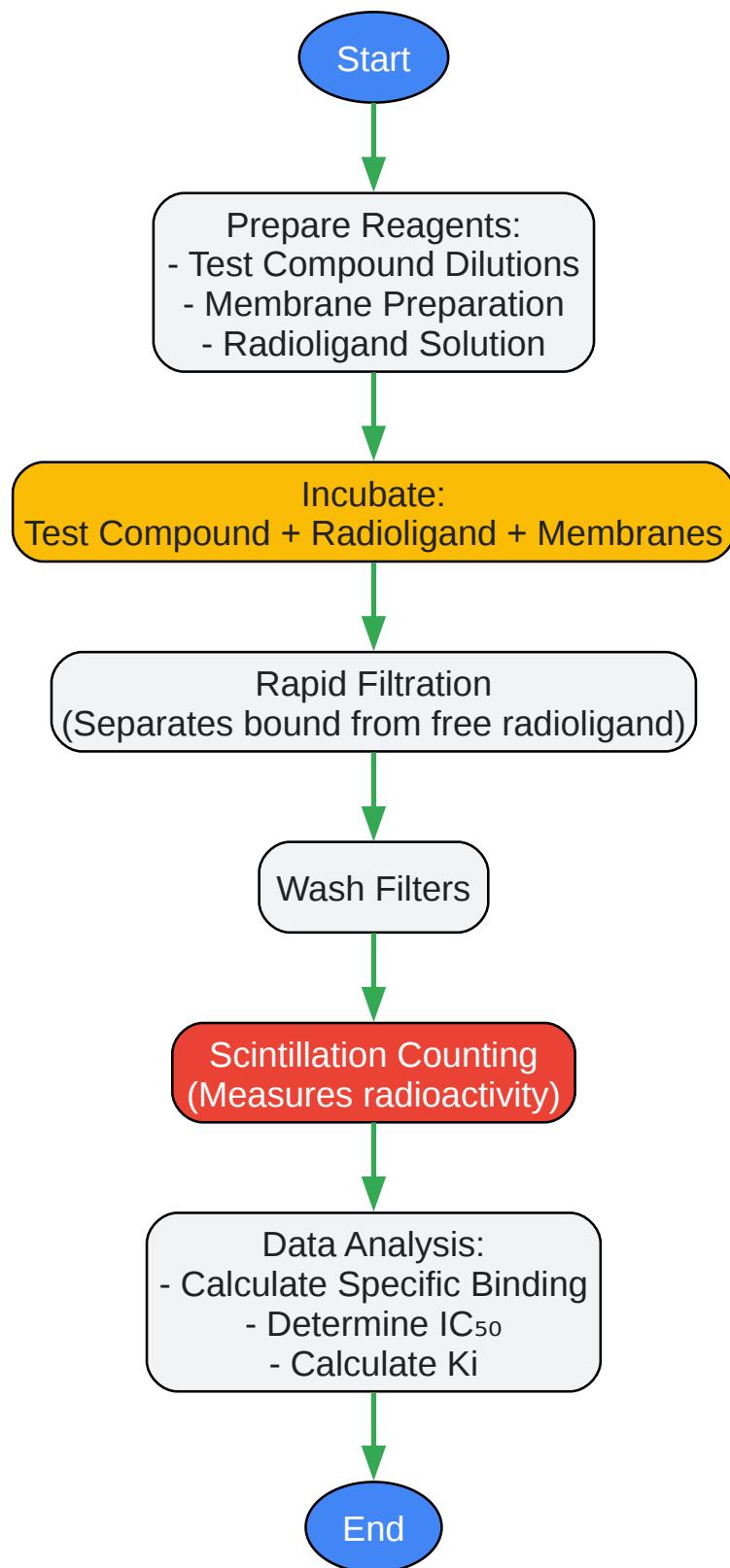
Synthesis and Characterization

While a specific, detailed synthesis protocol for **4-(4-Methoxyphenoxy)piperidine hydrochloride** is not readily available in published literature, a plausible and commonly employed synthetic route involves a two-step process: a Williamson ether synthesis followed by the deprotection of the piperidine nitrogen and subsequent salt formation.

Proposed Synthetic Pathway

The synthesis initiates with the protection of the piperidine nitrogen, typically with a tert-butoxycarbonyl (Boc) group. The protected 4-hydroxypiperidine then undergoes a Williamson ether synthesis with 4-methoxyphenol. The final steps involve the removal of the Boc protecting group under acidic conditions, which concurrently forms the hydrochloride salt.



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References

- 1. chemscene.com [chemscene.com]
- 2. peptide.com [peptide.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-(4-Methoxyphenoxy)piperidine Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b061072#4-4-methoxyphenoxy-piperidine-cas-number-333954-89-5>]

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